

# An In-depth Technical Guide on Benzyl 4-formylcyclohexylcarbamate

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## Compound of Interest

Compound Name: *Benzyl 4-formylcyclohexylcarbamate*

Cat. No.: *B113280*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a hypothetical framework for the synthesis and characterization of **Benzyl 4-formylcyclohexylcarbamate**. This information is intended to support research and development activities in medicinal chemistry and materials science.

## Chemical Properties

**Benzyl 4-formylcyclohexylcarbamate** is a carbamate derivative containing a benzyl protecting group and a formyl functional group attached to a cyclohexane ring. Its structure makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the development of pharmaceuticals and specialty polymers.

The key quantitative data for Benzyl cis-4-formylcyclohexylcarbamate are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>19</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	261.32 g/mol	[1][2][3]
Appearance	White solid	[3]
Purity	≥ 98% (by HPLC)	[3]
Storage Conditions	0-8°C	[3]

## Logical Relationship of Chemical Data

The following diagram illustrates the fundamental relationship between the compound's name, its elemental composition (molecular formula), and its resulting molecular weight.

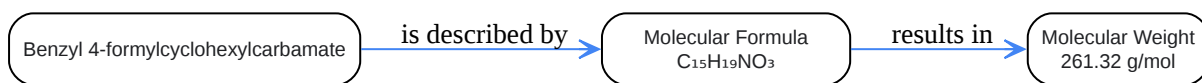


Figure 1: Core Chemical Data Relationship

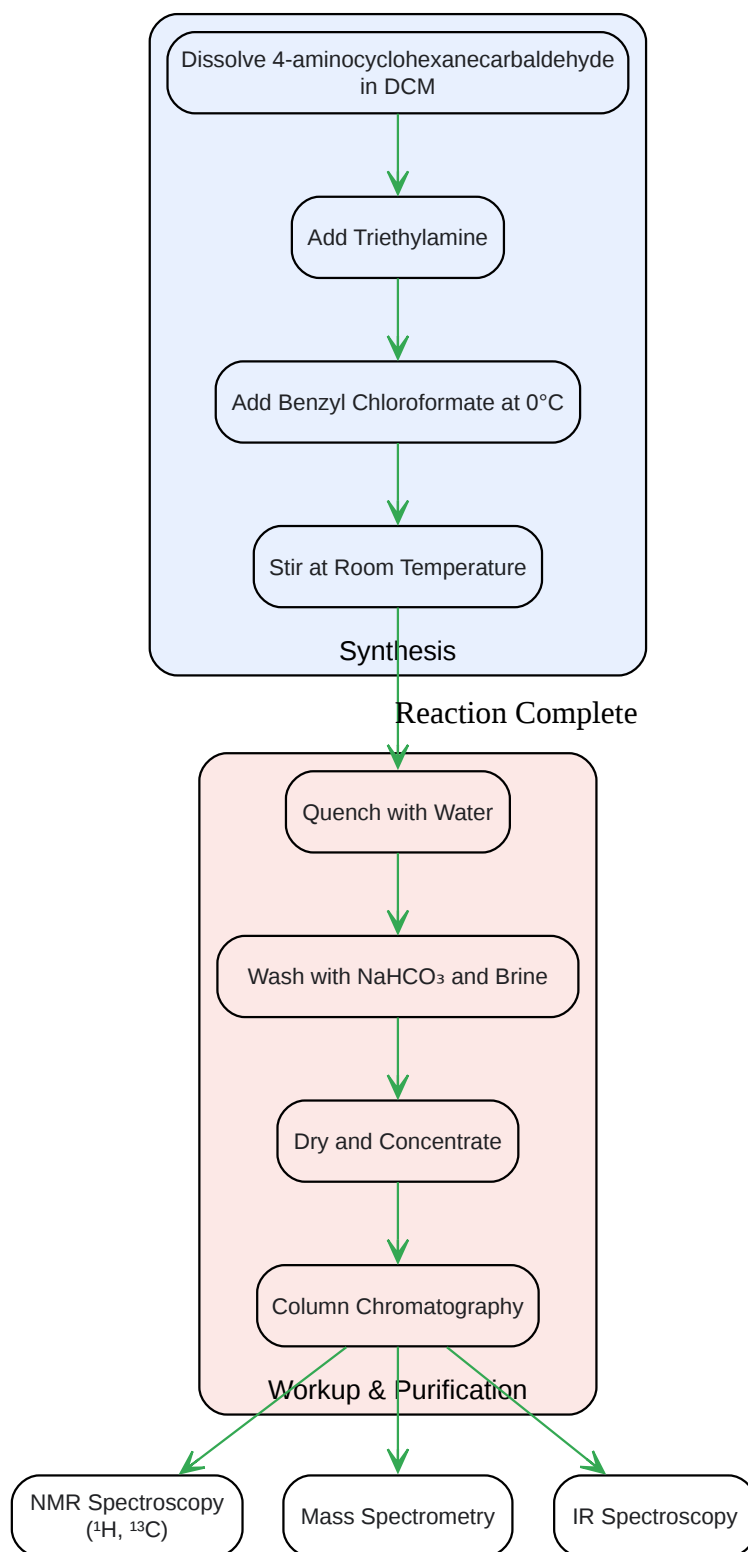


Figure 2: Synthesis and Characterization Workflow

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## References

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- 2. Benzyl cis-4-formylcyclohexylcarbamate | Sigma-Aldrich [sigmaaldrich.com]
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